

# 4-Nitropicolinoyl Chloride: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: 4-Nitropyridine-2-carbonyl chloride

CAS No.: 230312-97-7

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An In-depth Exploration of the Structure, Properties, and Applications of a Key Synthetic Intermediate

## Introduction

4-Nitropicolinoyl chloride is a valuable reagent in organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its unique bifunctional nature, possessing both a reactive acyl chloride and an electron-withdrawing nitro group on a pyridine ring, makes it a versatile building block for the introduction of the 4-nitropicolinoyl moiety. This guide provides a detailed overview of the chemical structure, physicochemical properties, synthesis, and reactivity of 4-nitropicolinoyl chloride, offering insights for researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

4-Nitropicolinoyl chloride is a derivative of picolinic acid, characterized by a nitro group at the 4-position of the pyridine ring and a chloride atom attached to the carbonyl carbon.

Systematic IUPAC Name: **4-nitropyridine-2-carbonyl chloride**

Chemical Formula:  $C_6H_3ClN_2O_3$ <sup>[1]</sup>

Molecular Weight: 186.56 g/mol

CAS Registry Number: 54536-33-1

The presence of the electron-withdrawing nitro group significantly influences the reactivity of the acyl chloride, enhancing its electrophilicity. The pyridine nitrogen also plays a role in the molecule's overall electronic properties and potential for coordination chemistry.

## Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical and spectroscopic properties of 4-nitropicolinoyl chloride is essential for its proper handling, storage, and application in synthesis.

**Table 1: Physicochemical Properties of 4-Nitropicolinoyl Chloride**

| Property      | Value                                                                                                               | Source         |
|---------------|---------------------------------------------------------------------------------------------------------------------|----------------|
| Appearance    | Yellow to orange crystalline solid                                                                                  | <sup>[2]</sup> |
| Melting Point | 71-74 °C                                                                                                            | <sup>[3]</sup> |
| Boiling Point | 155 °C at 15 mmHg                                                                                                   | <sup>[3]</sup> |
| Solubility    | Soluble in organic solvents such as tetrahydrofuran, dichloromethane, chloroform, and pyridine. Insoluble in water. | <sup>[3]</sup> |
| Stability     | Moisture-sensitive. Incompatible with water, alcohols, oxidizing agents, and strong bases.                          | <sup>[3]</sup> |

## Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of 4-nitropicolinoyl chloride.

- **Infrared (IR) Spectroscopy:** The IR spectrum will exhibit characteristic strong absorption bands for the carbonyl group (C=O) of the acyl chloride, typically in the range of 1750-1800  $\text{cm}^{-1}$ . The nitro group ( $\text{NO}_2$ ) will show two strong stretching vibrations around 1520-1560  $\text{cm}^{-1}$  (asymmetric) and 1345-1385  $\text{cm}^{-1}$  (symmetric). Aromatic C-H stretching vibrations will appear above 3000  $\text{cm}^{-1}$ .
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - $^1\text{H}$  NMR: The proton NMR spectrum will display distinct signals for the three aromatic protons on the pyridine ring. Due to the electron-withdrawing effects of the nitro and acyl chloride groups, these protons will be deshielded and appear in the downfield region of the spectrum.
  - $^{13}\text{C}$  NMR: The carbon NMR spectrum will show a characteristic signal for the carbonyl carbon of the acyl chloride in the range of 160-170 ppm. The carbons of the pyridine ring will also have distinct chemical shifts influenced by the substituents.[\[4\]](#)
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. The isotopic pattern of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ) will be evident in the molecular ion and chlorine-containing fragment ions.[\[5\]](#)

## Synthesis and Reactivity

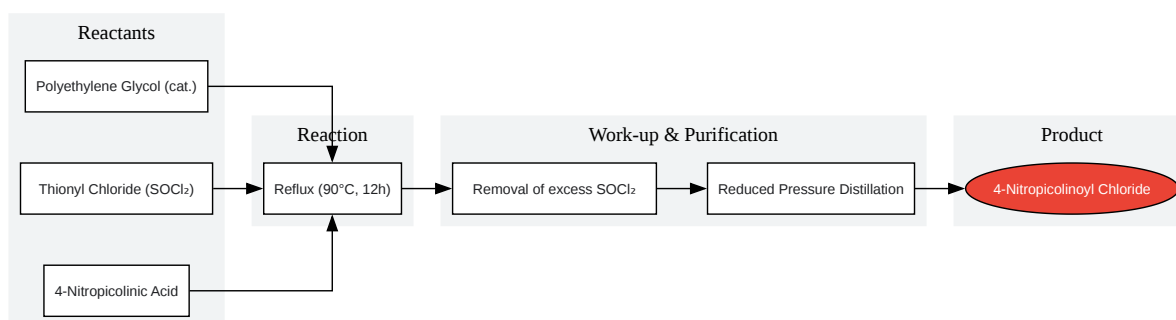
### Synthesis of 4-Nitropicolinoyl Chloride

The most common method for the synthesis of 4-nitropicolinoyl chloride involves the chlorination of 4-nitropicolinic acid. Thionyl chloride ( $\text{SOCl}_2$ ) is a frequently used chlorinating agent, often in the presence of a catalytic amount of a suitable reagent like polyethylene glycol.

#### Experimental Protocol: Synthesis from 4-Nitropicolinic Acid

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser fitted with a gas outlet to a scrubbing system, add 4-nitropicolinic acid.

- **Addition of Reagent:** Under an inert atmosphere (e.g., nitrogen or argon), slowly add an excess of thionyl chloride (typically 2-4 molar equivalents).[6] A catalytic amount of polyethylene glycol can be added at this stage.[6]
- **Reaction Conditions:** The reaction mixture is heated to reflux (approximately 90 °C) and stirred for several hours (e.g., 12 hours).[6] The progress of the reaction can be monitored by the cessation of gas (HCl and SO<sub>2</sub>) evolution.
- **Work-up:** After the reaction is complete, the excess thionyl chloride is carefully removed under reduced pressure. The crude product can then be purified by distillation under reduced pressure or recrystallization from a suitable solvent.[6]



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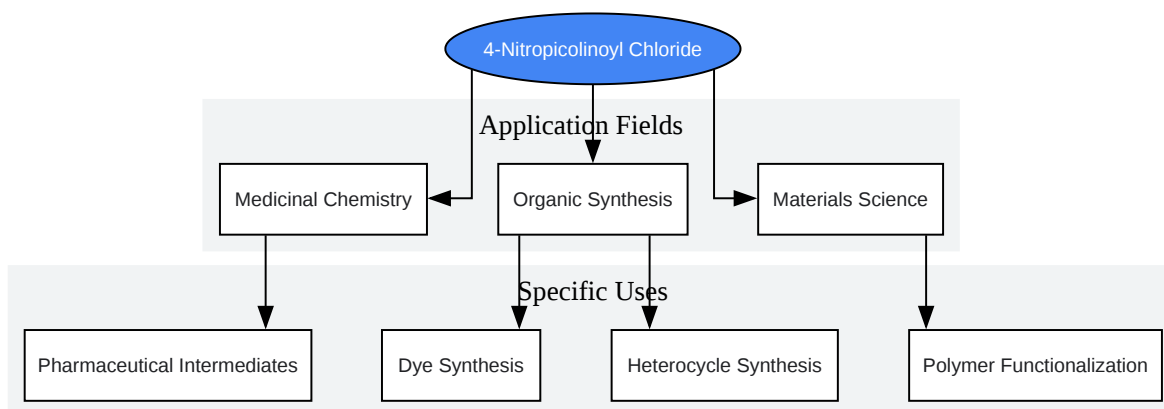
## Reactivity

4-Nitropicolinoyl chloride is a highly reactive acylating agent. The acyl chloride functional group readily undergoes nucleophilic acyl substitution with a wide range of nucleophiles, including alcohols, amines, and thiols, to form the corresponding esters, amides, and thioesters. The electron-withdrawing nitro group enhances the electrophilicity of the carbonyl carbon, making these reactions generally efficient.

## Applications in Research and Development

The utility of 4-nitropicolinoyl chloride stems from its ability to introduce the 4-nitropicolinoyl group, which can serve as a key pharmacophore or a reactive handle for further chemical modifications.

- **Medicinal Chemistry:** The 4-nitropicolinoyl moiety is found in various biologically active compounds. The nitro group can be a crucial element for binding to biological targets or can be reduced to an amino group, providing a point for further functionalization in the synthesis of complex drug candidates.
- **Organic Synthesis:** It serves as a versatile intermediate for the synthesis of a variety of heterocyclic compounds and other complex organic molecules. It is involved in reactions such as Michael additions, Henry reactions, O-alkylation, and cycloaddition reactions.[3]
- **Materials Science:** The rigid, aromatic structure and the presence of the polar nitro group make it a candidate for the synthesis of novel organic materials with specific electronic or optical properties.



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## Safety and Handling

4-Nitropicolinoyl chloride is a corrosive and moisture-sensitive compound that requires careful handling.[7][8]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Handling: Handle in a well-ventilated fume hood to avoid inhalation of dust or vapors.[9] Avoid contact with skin and eyes.[9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible substances.[8] Storage under an inert atmosphere is recommended.[8]
- First Aid: In case of contact, immediately flush the affected area with plenty of water and seek medical attention.[9] If inhaled, move to fresh air.[9]

## Conclusion

4-Nitropicolinoyl chloride is a pivotal reagent in modern organic synthesis, offering a reliable means of incorporating the 4-nitropicolinoyl functional group into a diverse range of molecules. Its well-defined chemical properties, coupled with its straightforward synthesis, make it an indispensable tool for researchers in drug discovery, materials science, and synthetic chemistry. A comprehensive understanding of its reactivity and handling requirements is paramount to its safe and effective utilization in the laboratory.

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